

Application Notes: Detection and Quantification of N-Nitroso Theophylline

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Compound of Interest

Compound Name: *N-Nitroso Theophylline*

Cat. No.: *B16338789*

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Introduction

N-Nitroso Theophylline is a nitrosamine impurity that can potentially form in pharmaceutical products containing theophylline, a common medication used for respiratory diseases. Due to the classification of many N-nitrosamines as probable human carcinogens, regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent controls for their presence in drug products.[1][2][3] These application notes provide a comprehensive overview of the recommended analytical approach for determining the limit of detection (LOD) of **N-Nitroso Theophylline**, in line with current regulatory expectations.

N-nitrosamines require metabolic activation by cytochrome P450 (CYP) enzymes to exert their carcinogenic effects.[4][5] This bioactivation leads to the formation of reactive electrophiles that can alkylate DNA, forming DNA adducts. If these adducts are not repaired, they can lead to mutations and initiate carcinogenesis.[4] Therefore, sensitive analytical methods are crucial to ensure patient safety by detecting these impurities at trace levels.

Regulatory Framework

Regulatory agencies have set strict acceptable intake (AI) limits for nitrosamine impurities, which represent a negligible cancer risk over a lifetime of exposure.[1][2] For nitrosamines with insufficient carcinogenicity data, a default AI limit may be applied. For instance, the FDA recommends an AI limit of 26.5 ng/day for nitrosamines without established limits.[1] The EMA employs a Carcinogenic Potency Categorization Approach (CPCA) to assign AI limits based on the chemical structure of the nitrosamine, with limits ranging from 18 ng/day for the most potent (Category 1) to 1500 ng/day for the least potent (Category 5).[6][7]

The target Limit of Quantification (LOQ) for an analytical method should be sufficiently low to accurately measure the nitrosamine impurity at or below the established AI limit, considering the maximum daily dose of the drug product. The Limit of Detection (LOD) will inherently be lower than the LOQ.

Proposed Analytical Protocol: Determination of N-Nitroso Theophylline by LC-MS/MS

This protocol outlines a proposed method for the trace-level detection and quantification of **N-Nitroso Theophylline** in theophylline active pharmaceutical ingredients (API) and drug products. The method is based on widely accepted practices for nitrosamine analysis using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).[8][9]

1. Objective

To develop and validate a sensitive and specific analytical method for the determination of **N-Nitroso Theophylline**, establishing the Limit of Detection (LOD) and Limit of Quantification (LOQ).

2. Instrumentation and Reagents

- Instrument: High-Performance Liquid Chromatography (HPLC) system coupled with a triple quadrupole tandem mass spectrometer (MS/MS) with a heated electrospray ionization (HESI) source.
- Reference Standard: **N-Nitroso Theophylline** ($C_7H_7N_5O_3$, Mol. Wt. 209.16 g/mol).[10][11][12][13]

- Internal Standard (IS): An isotopically labeled version of **N-Nitroso Theophylline** (e.g., **N-Nitroso Theophylline-d3**) is recommended. If unavailable, a suitable labeled nitrosamine like NDMA-d6 can be used.
- Reagents: Formic acid (LC-MS grade), Acetonitrile (LC-MS grade), Methanol (LC-MS grade), and Ultrapure water.

3. Chromatographic and Mass Spectrometric Conditions

The following table summarizes the recommended starting conditions for method development. Optimization will be required.

Parameter	Recommended Condition
LC Column	C18 Reverse-Phase Column (e.g., 100 x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile/Methanol (90:10)
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	10 μ L
Ionization Mode	Positive Electrospray Ionization (ESI+)
MS/MS Detection	Multiple Reaction Monitoring (MRM)
MRM Transitions	To be determined by infusing N-Nitroso Theophylline standard. Precursor ion will be $[M+H]^+$ (m/z 210.1). Product ions will be characteristic fragments.
Source Temperature	350 °C
Drying Gas Flow	10 L/min

4. Standard and Sample Preparation

- Standard Stock Solution (100 µg/mL): Accurately weigh and dissolve **N-Nitroso Theophylline** reference standard in methanol.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create calibration standards ranging from 0.1 ng/mL to 50 ng/mL.
- Sample Preparation:
 - Accurately weigh a portion of the powdered drug product or API equivalent to 100 mg of theophylline into a centrifuge tube.
 - Add 10 mL of methanol.
 - Vortex for 10 minutes to ensure complete dissolution.
 - Centrifuge at 4000 rpm for 15 minutes.
 - Filter the supernatant through a 0.22 µm PVDF syringe filter into an HPLC vial for analysis.

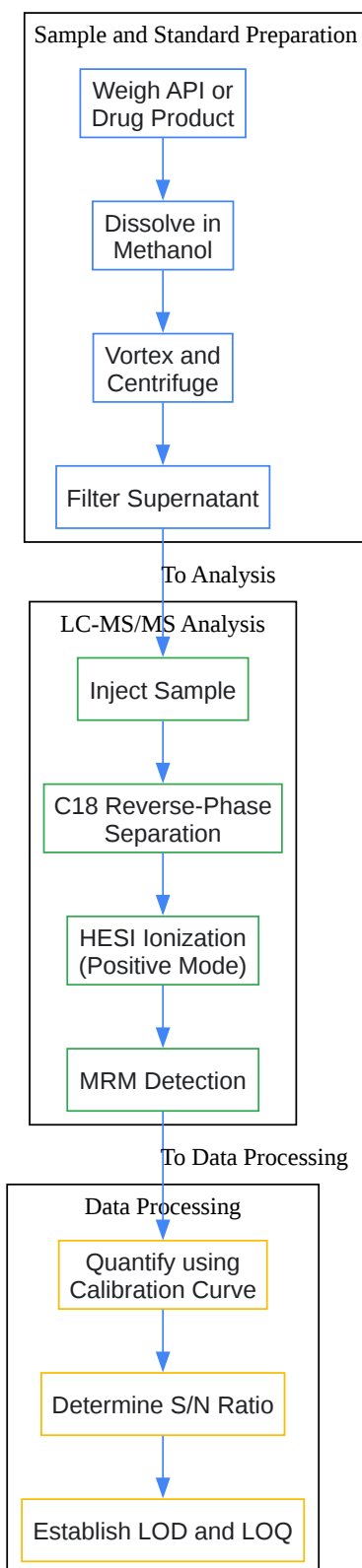
5. LOD and LOQ Determination

The LOD and LOQ shall be determined based on the signal-to-noise (S/N) ratio.

- LOD: The concentration that yields a signal-to-noise ratio of approximately 3:1.
- LOQ: The concentration that yields a signal-to-noise ratio of approximately 10:1.

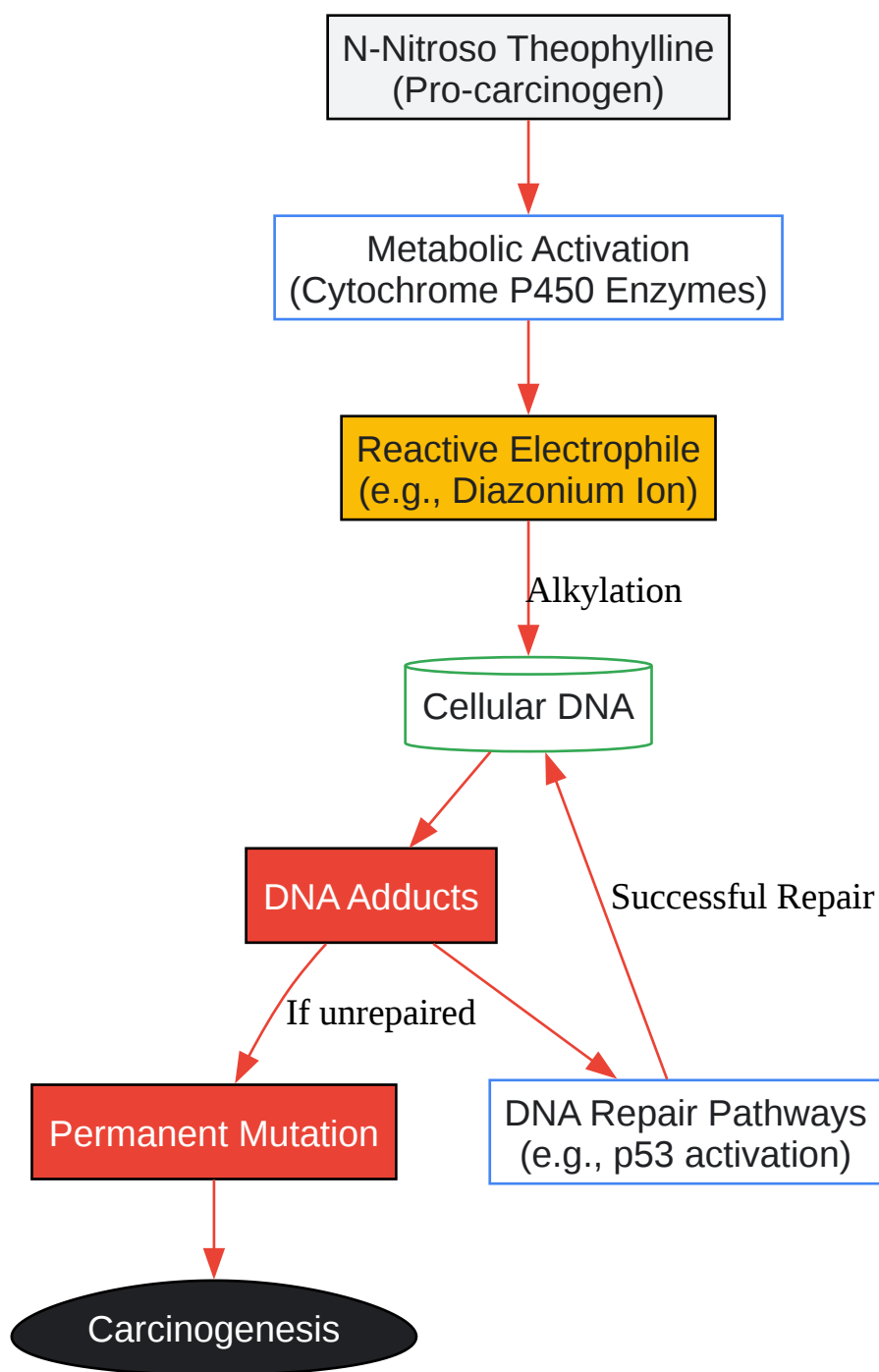
Based on methods for similar nitrosamines, the target LOQ for **N-Nitroso Theophylline** should be in the low ng/mL range, which translates to parts-per-billion (ppb) levels in the solid drug substance. For example, a validated LC-MS/MS method for nitrosamines in a related drug, Doxofylline, achieved LODs as low as 0.0040 µg/mL.[8]

Diagrams



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Caption: Experimental workflow for LOD determination of **N-Nitroso Theophylline**.



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Caption: Genotoxicity pathway of N-Nitrosamines.[4][14][15]

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